

# 2,6-Dimethoxypyridine-3,5-diamine material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dimethoxypyridine-3,5-diamine

Cat. No.: B1586933

[Get Quote](#)

An In-depth Technical Guide on the Material Safety of **2,6-Dimethoxypyridine-3,5-diamine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **2,6-Dimethoxypyridine-3,5-diamine** and its common salt form, **2,6-Dimethoxypyridine-3,5-diamine dihydrochloride**. The information is compiled from publicly available safety data sheets and scientific assessments to guide researchers and professionals in the safe handling and use of this compound.

## Chemical Identification

Identifier	Value
Chemical Name	2,6-Dimethoxypyridine-3,5-diamine
Synonyms	3,5-Diamino-2,6-dimethoxypyridine
Common Salt Form	2,6-Dimethoxypyridine-3,5-diamine dihydrochloride[1][2][3]
CAS Number	56216-28-5 (for dihydrochloride)[4][5]
Molecular Formula (Base)	C7H11N3O2
Molecular Formula (Dihydrochloride)	C7H13Cl2N3O2[5]

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,6-Dimethoxypyridine-3,5-diamine** and its dihydrochloride salt.

Property	Value	Source
Appearance	White to pale yellow crystalline solid[1][2]	ChemBK
Molecular Weight (Dihydrochloride)	242.10 g/mol [5]	PubChem
Solubility	Readily soluble in water and alcohol[1][2]	ChemBK
Topological Polar Surface Area	83.4 Å²[4][5]	PubChem
Hydrogen Bond Donor Count	4[5]	PubChem
Hydrogen Bond Acceptor Count	5[5]	PubChem

## Toxicological Data

Toxicological studies have been conducted primarily on the dihydrochloride salt of **2,6-Dimethoxypyridine-3,5-diamine**. The findings are summarized below.

### Acute Oral Toxicity

Species	Concentration	Observations
Mice (CF1, female)	2.5% and 5% solution in distilled water	Mortalities and clinical-toxicological findings were recorded daily for 14 days.[6]
Rats (Wistar, male/female)	2.5% and 5% solution in distilled water	Body weights were noted weekly, and a post-mortem examination was carried out. [6]

## Skin and Eye Irritation

Study Type	Species	Concentration	Results
Skin Irritation	Rabbits	Undiluted	No signs of skin irritation after 4 hours of occlusive contact. [6]
Skin Irritation	Guinea Pigs	3% aqueous solution (repeated application)	No indication of skin irritant potential.[6]
Eye Irritation	Guinea Pigs	3% aqueous solution (0.1 ml)	The substance was applied into the conjunctival sac and evaluated using the Draize scoring system.[6]

## Skin Sensitization

Test Method	Species	Induction Concentration	Challenge Concentration	Results
Magnusson-Kligman Maximisation	Guinea Pigs (Dunkin-Hartley)	1% (intradermal), 75% (epicutaneous)	75%	The evaluation was complicated by black staining of the skin.[6]

## Mutagenicity

Assay	Cell Line	Results
Mammalian Gene Mutation Assay	L5178Y mouse lymphoma cells	Not mutagenic under the experimental conditions. However, the test performance was noted as incomplete.[6]
Salmonella typhimurium Reverse Mutation Assay	Not specified	A study was referenced.[6]

## Experimental Protocols

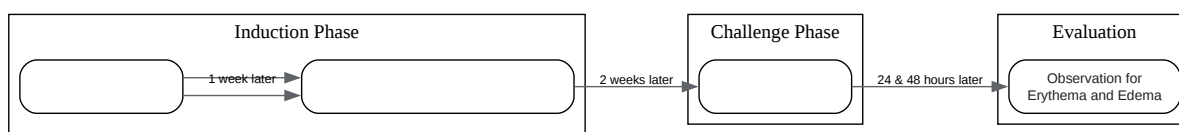
Detailed methodologies for key toxicological studies are crucial for the interpretation and replication of results.

### Acute Oral Toxicity Study

A solution of 3,5-diamino-2,6-dimethoxypyridine dihydrochloride (2.5% and 5%) in distilled water was administered once via a stomach tube to CF1 mice (10 females) and Wistar rats (6 per sex) at four different concentrations. The animals were observed for 14 days, during which mortality and clinical signs of toxicity were recorded daily. Body weights were measured on a weekly basis. A necropsy was performed on all animals at the end of the study.[6]

### Skin Sensitization: Magnusson-Kligman Maximisation Method

The dermal sensitization potential was evaluated in Dunkin-Hartley guinea pigs.[6] A range-finding study was first conducted to determine appropriate concentrations. For the main study, intradermal induction was performed with a 1% solution of the test substance. Epicutaneous induction and challenge were carried out with a 75% concentration. To enhance the response, the skin was pre-treated with 10% sodium lauryl sulfate in petrolatum to induce irritation.[6]



[Click to download full resolution via product page](#)

Caption: Workflow for the Magnusson-Kligman Guinea Pig Maximisation Test.

## Hazard Identification and Safety Precautions

While a complete, officially harmonized GHS classification is not consistently reported across all sources, some suppliers indicate potential hazards. General laboratory safety practices

should always be followed.

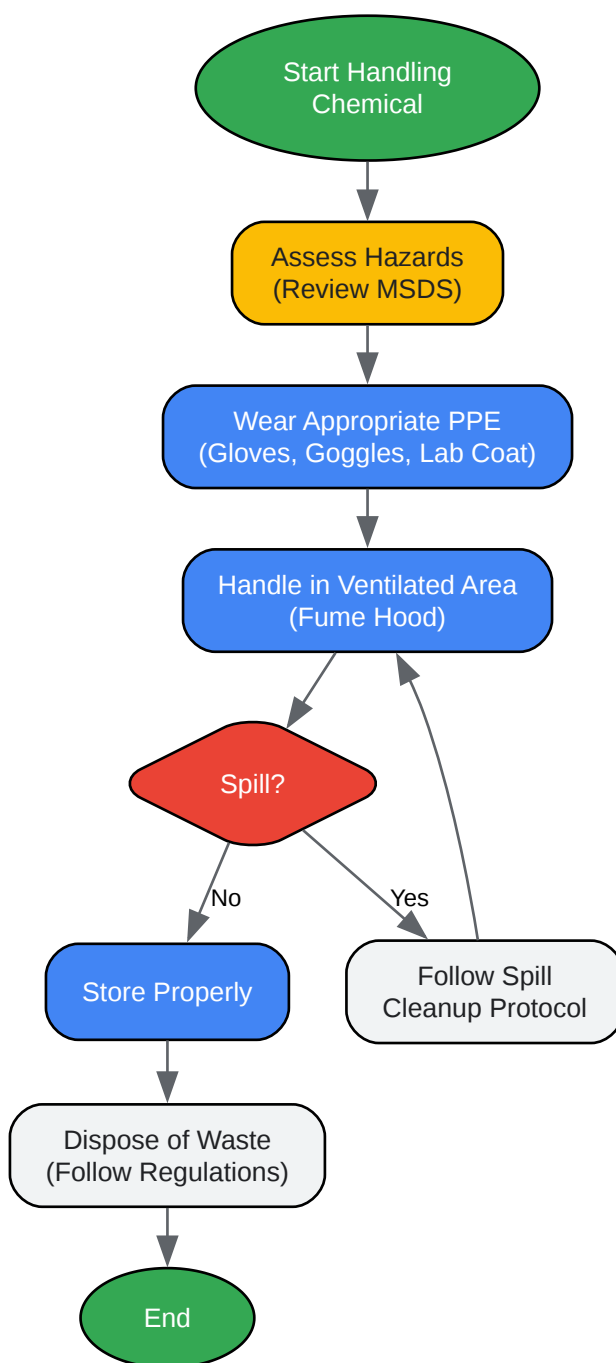
## GHS Hazard Statements (from aggregated, non-harmonized sources)

- H301 (75% of reports): Toxic if swallowed[5]
- H317 (66.7% of reports): May cause an allergic skin reaction[5]
- H319 (16.7% of reports): Causes serious eye irritation[5]
- H373 (66.7% of reports): May cause damage to organs through prolonged or repeated exposure[5]

## Recommended Safety Precautions

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
  - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Avoid contact with skin.[1]
  - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[7]

The following diagram illustrates a standard safety workflow for handling chemical compounds in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: General Laboratory Chemical Handling Workflow.

## Use and Applications

**2,6-Dimethoxypyridine-3,5-diamine** and its salts are utilized in specific industrial and research applications.

- Organic Synthesis: It serves as a chemical reagent and intermediate in various organic synthesis processes.[1][2]
- Cosmetics: The dihydrochloride salt is used as a precursor in oxidative hair coloring agents, with an intended maximum on-head concentration of 0.25%.[6]
- Pharmaceuticals: It can be used as an intermediate for certain pharmaceutical raw materials. [1][2]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. chembk.com [chembk.com]
- 3. 2,6-dimethoxy-3,5-pyridine diamine HCl, 56216-28-5 [thegoodscentscompany.com]
- 4. 2,6-Dimethoxypyridine-3,5-diamine;tetrahydrochloride | C<sub>7</sub>H<sub>15</sub>Cl<sub>4</sub>N<sub>3</sub>O<sub>2</sub> | CID 138394995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,6-Dimethoxy-3,5-pyridinediamine dihydrochloride | C<sub>7</sub>H<sub>13</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>2</sub> | CID 3017019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ec.europa.eu [ec.europa.eu]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2,6-Dimethoxypyridine-3,5-diamine material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586933#2-6-dimethoxypyridine-3-5-diamine-material-safety-data-sheet-msds]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)